

Revolutionizing Durability: Advanced Red Pigments for High-Performance Industrial Coatings

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Compound of Interest

Compound Name: *New Red*

Cat. No.: *B15556859*

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Introduction

The demand for durable and vibrant coatings in industrial applications is ever-increasing. From automotive finishes to architectural coatings, the longevity and aesthetic appeal of the coating are paramount. Red pigments have historically presented a challenge in terms of balancing vibrant color with long-term durability against environmental factors such as UV radiation, heat, and chemical exposure. This application note details the properties and application of new classes of red pigments—specifically Diketopyrrolopyrrole (DPP), Perylene, and novel core-shell hybrid pigments—that offer significant advancements in performance for durable industrial coatings. We provide comprehensive data on their performance characteristics and detailed protocols for their synthesis, incorporation into coating formulations, and rigorous evaluation.

Featured High-Performance Red Pigments

This note focuses on three classes of advanced red pigments known for their exceptional durability:

- **Diketopyrrolopyrrole (DPP) Pigments:** Renowned for their brilliant color, high opacity, and outstanding light and weather fastness.
- **Perylene Pigments:** Offer excellent heat stability, chemical resistance, and strong color strength, making them suitable for demanding applications.

- **Core-Shell Hybrid Pigments:** An innovative approach combining an organic pigment core with an inorganic shell (e.g., silica), enhancing the durability and UV resistance of the organic chromophore.

Performance Data of Selected Red Pigments

The following tables summarize the key performance indicators for selected **new red** pigments, providing a basis for comparison and selection for specific industrial coating applications.

Pigment Class	C.I. Name	Heat Stability (°C)	Lightfastness (Blue Wool Scale, 1-8)	Weather Fastness (Grey Scale, 1-5)	Oil Absorption (g/100g)
DPP	Pigment Red 254	300	8	5	46
Perylene	Pigment Red 179	>300	8	5	20-50
Perylene	Pigment Red 224	300	8	5	45-55
Hybrid	α -Fe ₂ O ₃ @SiO ₂	>800	8	5	Not Specified

Table 1: General Performance Characteristics of Selected Red Pigments.

Pigment	C.I. Name	Water Resistance (1-5)	Acid Resistance (1-5)	Alkali Resistance (1-5)	Solvent Resistance (e.g., Xylene, 1-5)
DPP	Pigment Red 254	5	5	5	5
Perylene	Pigment Red 224	5	5	5	5
Hybrid	α -Fe ₂ O ₃ @SiO ₂	5	5	5	5

Table 2: Chemical Resistance of Selected Red Pigments.

Experimental Protocols

Detailed methodologies for the synthesis of a high-performance DPP pigment and a core-shell hybrid red pigment, along with protocols for their incorporation into a coating formulation and subsequent performance evaluation, are provided below.

Protocol 1: Synthesis of Diketopyrrolopyrrole (DPP) Pigment (C.I. Pigment Red 254)

This protocol is based on the reaction of a substituted benzonitrile with a succinate diester in the presence of a strong base.

Materials:

- p-Chlorobenzonitrile
- Diisopropyl succinate
- Sodium tert-amylate
- tert-Amyl alcohol (anhydrous)

- Methanol
- Deionized water
- Nitrogen gas supply

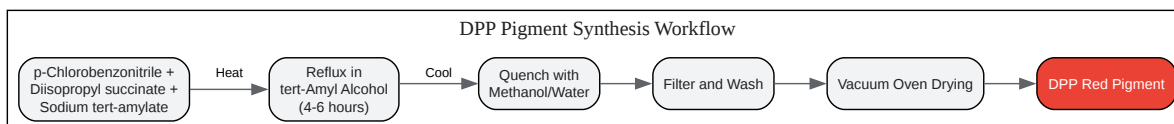
Equipment:

- Three-neck round-bottom flask
- Reflux condenser
- Mechanical stirrer
- Thermometer
- Heating mantle
- Buchner funnel and filter paper
- Vacuum oven

Procedure:

- Preparation of Sodium tert-amyl alcohol solution: In a dry three-neck flask under a nitrogen atmosphere, dissolve sodium metal in anhydrous tert-amyl alcohol with stirring. The reaction is exothermic; control the temperature as needed.
- Reaction Mixture: To the sodium tert-amyl alcohol solution, add p-chlorobenzonitrile and diisopropyl succinate.
- Reaction: Heat the mixture to reflux (approximately 100-110 °C) and maintain for 4-6 hours under a continuous nitrogen purge.
- Precipitation: After the reaction is complete, cool the mixture to approximately 80 °C. Quench the reaction by slowly adding a 1:1 (v/v) mixture of methanol and water.

- Isolation and Purification: Cool the suspension to room temperature and filter the solid product using a Buchner funnel. Wash the filter cake thoroughly with methanol and then with deionized water until the filtrate is neutral.
- Drying: Dry the resulting red pigment in a vacuum oven at 80-100 °C to a constant weight.



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DPP Pigment Synthesis Workflow

Protocol 2: Synthesis of Core-Shell Hybrid Red Pigment (α -Fe₂O₃@SiO₂)

This protocol describes the encapsulation of hematite (α -Fe₂O₃) nanoparticles with a silica shell using a modified Stöber method.^[1]

Materials:

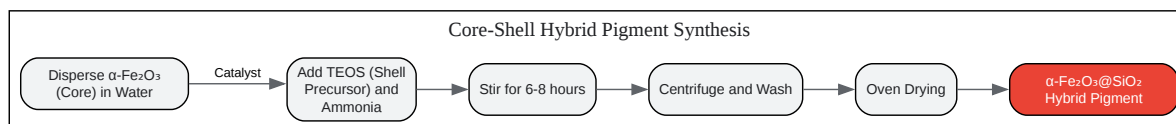
- α -Fe₂O₃ nanoparticles (hematite)
- Polyvinylpyrrolidone (PVP)
- Deionized water
- Tetraethoxysilane (TEOS)
- Ammonia solution (28-30%)
- Ethanol

Equipment:

- Beaker
- Ultrasonic bath
- Magnetic stirrer
- Centrifuge
- Oven

Procedure:

- Dispersion of Core Particles: Disperse $\alpha\text{-Fe}_2\text{O}_3$ nanoparticles and PVP in deionized water using an ultrasonic bath for 15 minutes to form a stable suspension.[\[1\]](#)
- Surface Modification: Stir the suspension at room temperature for 12 hours to allow for the adsorption of PVP onto the surface of the hematite particles.[\[1\]](#)
- Silica Coating: Transfer the suspension to a mixture of ethanol and deionized water. Add ammonia solution to catalyze the reaction, followed by the dropwise addition of TEOS while stirring vigorously.
- Shell Formation: Continue stirring for 6-8 hours to allow for the hydrolysis and condensation of TEOS on the surface of the $\alpha\text{-Fe}_2\text{O}_3$ particles, forming a uniform silica shell.
- Isolation and Washing: Separate the core-shell pigment from the solution by centrifugation. Wash the product repeatedly with ethanol and deionized water to remove unreacted precursors.
- Drying: Dry the final $\alpha\text{-Fe}_2\text{O}_3\text{@SiO}_2$ hybrid pigment in an oven at 100-120 °C.



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Core-Shell Hybrid Pigment Synthesis

Protocol 3: Coating Formulation and Application

This protocol outlines the preparation of a solvent-based industrial coating and its application to test panels.

Materials:

- High-performance red pigment (DPP, Perylene, or Hybrid)
- Alkyd or acrylic resin binder
- Solvent (e.g., xylene, mineral spirits)
- Dispersing agent
- Other additives (e.g., anti-settling agent, UV absorber)
- Steel or aluminum test panels (Q-panels)

Equipment:

- High-speed disperser (e.g., Cowles type)
- Beaker or mixing vessel
- Balance
- Film applicator (e.g., drawdown bar)
- Drying oven

Procedure:

- **Mill Base Preparation:** In a mixing vessel, combine the resin, solvent, and dispersing agent. While stirring at low speed, gradually add the red pigment.

- **Dispersion:** Increase the speed of the disperser to achieve a vortex and disperse the pigment until the desired fineness of grind is achieved (typically measured using a Hegman gauge).
- **Let-Down:** Reduce the stirrer speed and add the remaining resin and any other additives to complete the coating formulation.
- **Viscosity Adjustment:** Adjust the viscosity of the coating with additional solvent as required for the application method.
- **Application:** Apply the coating to clean test panels using a film applicator to ensure a uniform dry film thickness.
- **Curing:** Allow the coated panels to flash off at room temperature and then cure in an oven according to the resin manufacturer's specifications.

Protocol 4: Performance Evaluation of Coated Panels

This protocol describes key tests to evaluate the durability of the coatings, referencing relevant ASTM standards.

1. Accelerated Weathering:

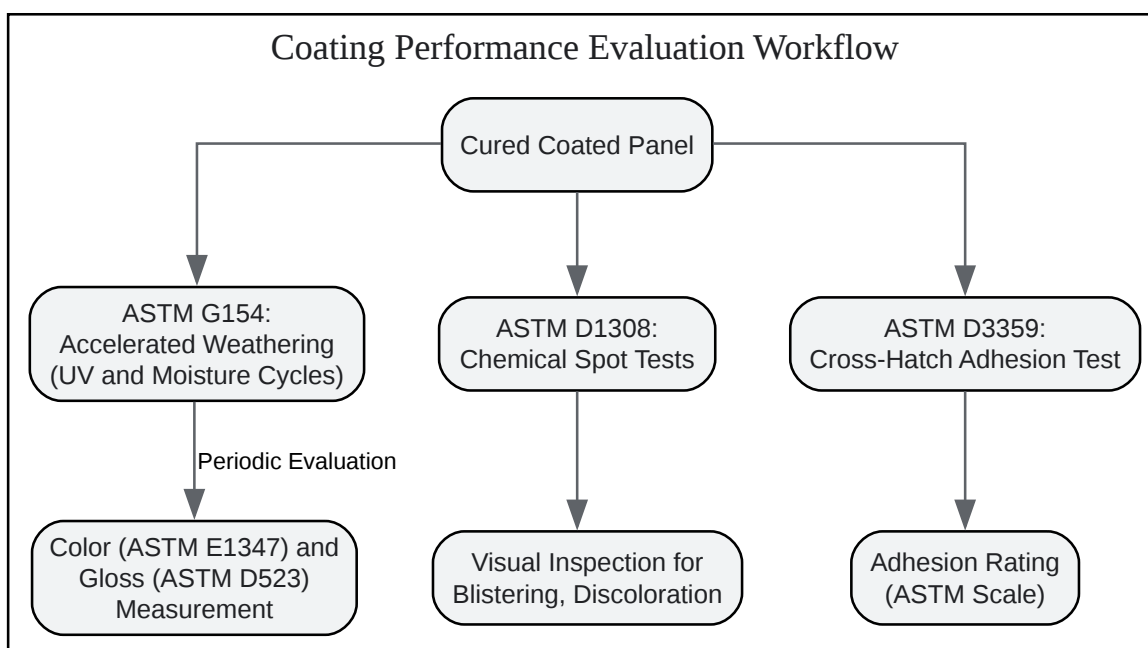
- **Standard:** ASTM G154 - Standard Practice for Operating Fluorescent Ultraviolet (UV) Lamp Apparatus for Exposure of Nonmetallic Materials.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Procedure:** Place the coated panels in a QUV accelerated weathering tester. Expose the panels to cycles of UV-A radiation and moisture condensation to simulate outdoor weathering.[\[5\]](#) A typical cycle might be 8 hours of UV exposure at 60°C followed by 4 hours of condensation at 50°C.
- **Evaluation:** Periodically remove the panels and evaluate for changes in color (using a spectrophotometer as per ASTM E1347) and gloss (using a gloss meter as per ASTM D523).[\[6\]](#)[\[7\]](#)[\[8\]](#)

2. Chemical Resistance:

- Standard: ASTM D1308 - Standard Test Method for Effect of Household Chemicals on Clear and Pigmented Organic Finishes.
- Procedure: Apply various chemical agents (e.g., 10% HCl, 10% NaOH, xylene) to different areas of the coated panel. Cover the spots with a watch glass for a specified period (e.g., 24 hours).
- Evaluation: After exposure, wash the panel and inspect for any signs of degradation such as blistering, discoloration, or loss of adhesion.

3. Adhesion:

- Standard: ASTM D3359 - Standard Test Methods for Measuring Adhesion by Tape Test.
- Procedure: Make a series of cuts through the coating to the substrate in a cross-hatch pattern using a special cutting tool. Apply pressure-sensitive tape over the cross-hatch area and then rapidly pull it off.
- Evaluation: Examine the cross-hatch area and classify the adhesion based on the amount of coating removed by the tape, according to the ASTM scale.



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Coating Performance Evaluation Workflow

Conclusion

The development of **new red** pigments, including high-performance organic pigments like DPP and Perylenes, as well as innovative hybrid materials, offers significant opportunities for enhancing the durability of industrial coatings. The selection of a suitable pigment should be based on a thorough evaluation of its performance characteristics in the context of the specific application's requirements. The protocols provided in this application note offer a framework for the synthesis, formulation, and evaluation of these advanced red pigments, enabling researchers and formulators to develop next-generation coatings with superior color and longevity.

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